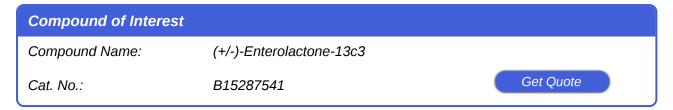


Essential Safety and Operational Guide for Handling (+/-)-Enterolactone-13c3

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For Researchers, Scientists, and Drug Development Professionals

This guide provides critical safety and logistical information for the handling and disposal of **(+/-)-Enterolactone-13c3**. Adherence to these procedures is essential for ensuring laboratory safety and maintaining experimental integrity.

Hazard Identification and Personal Protective Equipment (PPE)

While **(+/-)-Enterolactone-13c3** is labeled with a stable, non-radioactive isotope, it should be handled with the same precautions as its parent compound, which is classified as a hazardous substance. The primary hazards are irritation to the skin, eyes, and respiratory system.

Table 1: Hazard Summary and Recommended Personal Protective Equipment





Hazard Classification	Required Personal Protective Equipment (PPE)
Skin Irritant	Gloves: Nitrile or latex gloves should be worn at all times when handling the compound.
Eye Irritant	Eye Protection: Safety glasses with side shields or chemical splash goggles are mandatory.
Respiratory Irritant	Respiratory Protection: A dust mask (N95 or equivalent) is recommended when handling the solid form to avoid inhalation of airborne particles.

Note: Always work in a well-ventilated area, preferably within a chemical fume hood, when handling the solid compound.

Step-by-Step Handling and Experimental Protocol

2.1. Preparation and Weighing

- Designated Area: Conduct all handling of solid (+/-)-Enterolactone-13c3 in a designated area, such as a chemical fume hood or a ventilated balance enclosure, to minimize exposure.
- Personal Protective Equipment: Before handling, ensure all required PPE is correctly worn as detailed in Table 1.

Weighing:

- Use a clean spatula to transfer the solid compound from its storage container to a tared weigh boat or vessel.
- Avoid creating dust. If transferring to a narrow-mouthed container, use a folded piece of paper or a funnel to guide the solid.
- Do not return any excess chemical to the original container to prevent contamination.



 Container Sealing: Immediately after dispensing, securely close the lid of the storage container.

2.2. Solution Preparation

- Solvent Selection: **(+/-)-Enterolactone-13c3** is soluble in organic solvents such as DMSO and dimethylformamide.
- Dissolving:
 - Add the chosen solvent to the vessel containing the weighed solid.
 - If necessary, gently agitate or vortex the mixture until the solid is completely dissolved.
 - For aqueous buffers, it is recommended to first dissolve the compound in a small amount of an appropriate organic solvent before diluting with the aqueous buffer.
- Labeling: Clearly label the container with the compound name, concentration, solvent, and date of preparation.

Disposal Plan

As **(+/-)-Enterolactone-13c3** is labeled with a stable isotope, its disposal is governed by its chemical properties, not radiological concerns.[1][2] It should be treated as chemical waste.

3.1. Waste Segregation

- Solid Waste: Dispose of any contaminated solid materials (e.g., weigh boats, gloves, paper towels) in a designated solid chemical waste container.
- Liquid Waste: Dispose of solutions containing (+/-)-Enterolactone-13c3 in a clearly labeled liquid chemical waste container. Do not pour down the sink.
- Sharps: Any contaminated sharps (e.g., needles, pipette tips) must be disposed of in a
 designated sharps container for chemical waste.

3.2. Waste Container Management





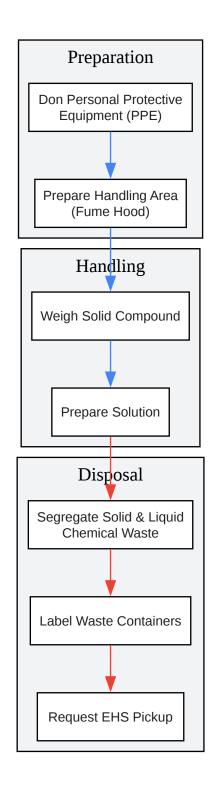


- Labeling: All waste containers must be clearly labeled with "Hazardous Waste," the full chemical name "(+/-)-Enterolactone-13c3," and the approximate concentration and solvent if in a liquid mixture.
- Storage: Store waste containers in a designated satellite accumulation area within the laboratory, away from general traffic.
- Disposal Request: When the waste container is full, follow your institution's procedures for chemical waste pickup and disposal through the Environmental Health and Safety (EHS) department.

Workflow Visualization

The following diagram illustrates the standard operational workflow for handling and disposing of (+/-)-Enterolactone-13c3.





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Caption: Workflow for Handling and Disposal of (+/-)-Enterolactone-13c3.



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References

- 1. moravek.com [moravek.com]
- 2. How to Dispose the Waste from Isotope Labeling [bocsci.com]
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